

2-Bromo-4-nitro-5-(trifluoromethyl)aniline material safety data sheet (MSDS)

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name:	2-Bromo-4-nitro-5-(trifluoromethyl)aniline
Cat. No.:	B1520135

[Get Quote](#)

An In-depth Technical Guide to the Material Safety Data Sheet for **2-Bromo-4-nitro-5-(trifluoromethyl)aniline**

Introduction: A Proactive Approach to Chemical Safety

As researchers and drug development professionals, our work is predicated on the precise manipulation of complex molecules. **2-Bromo-4-nitro-5-(trifluoromethyl)aniline** is a substituted aniline that presents a unique combination of functional groups: an aromatic amine, a halogen (bromine), a nitro group, and a trifluoromethyl group. Each of these imparts specific reactivity and, consequently, specific hazards. This guide moves beyond a simple recitation of safety data sheet (SDS) fields. It is designed to provide a deeper, mechanistic understanding of why certain precautions are necessary, enabling a proactive rather than reactive approach to laboratory safety. The information herein is synthesized from data on structurally similar compounds, providing a robust safety framework in the absence of a comprehensive SDS for this specific, less-common isomer.

Chemical Identification and Physicochemical Properties

Precise identification is the cornerstone of chemical safety. Understanding the fundamental properties of a substance allows for accurate risk assessment and the development of

appropriate handling protocols.

Property	Value	Source
Chemical Name	2-Bromo-4-nitro-5-(trifluoromethyl)aniline	Internal
CAS Number	1190198-31-2	[1]
Molecular Formula	C ₇ H ₄ BrF ₃ N ₂ O ₂	[2]
Molecular Weight	285.02 g/mol	[2]
Synonyms	2-Amino-6-bromo-4-(trifluoromethyl)nitrobenzene	Internal
Appearance	Expected to be a solid (crystalline powder)	[3]
XLogP3-AA	2.6	[2]

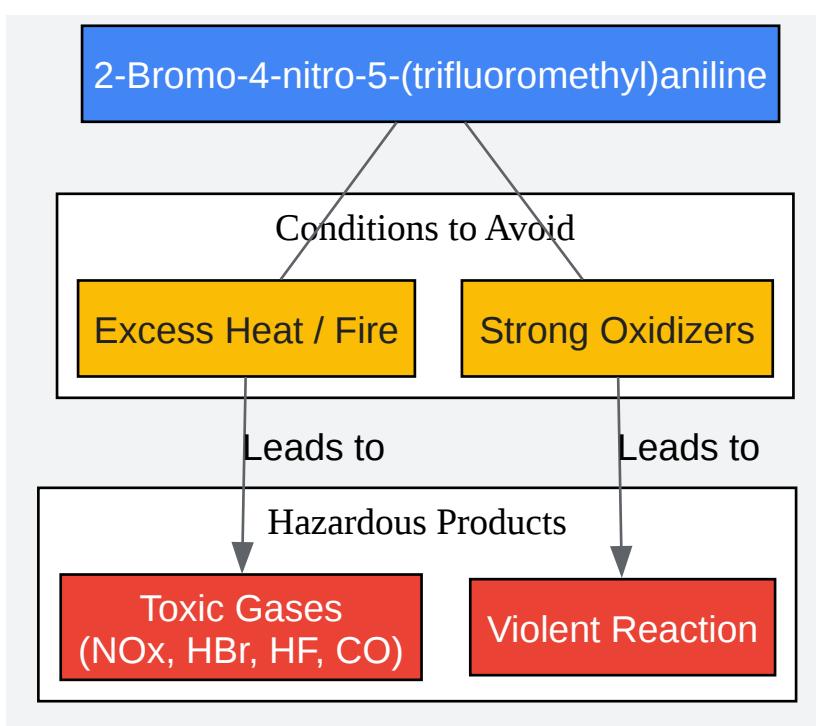
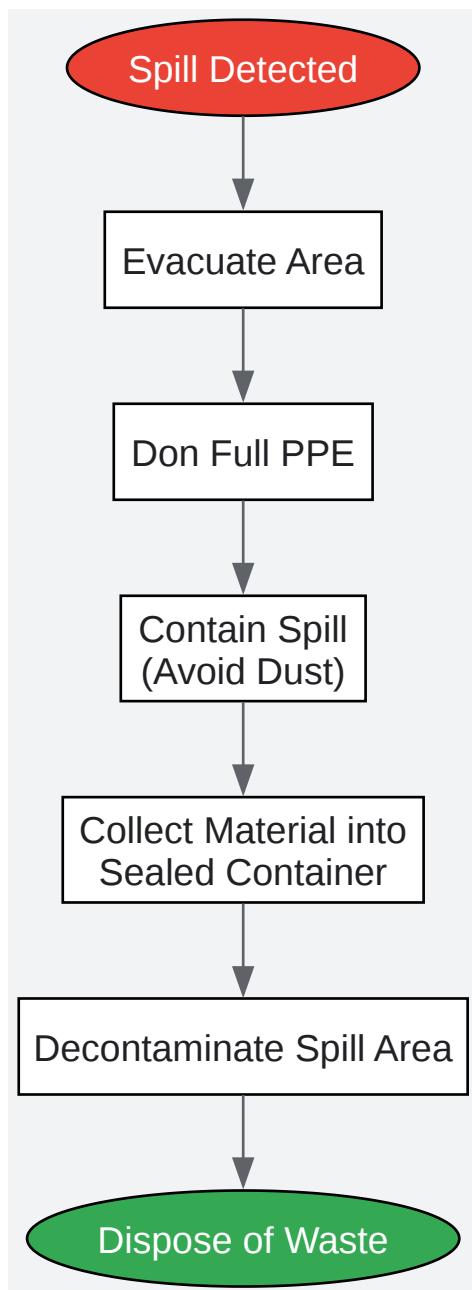
Note: Some physical properties are based on the closely related isomer, 2-Bromo-4-nitro-6-(trifluoromethyl)aniline, due to limited data for the specified CAS number.

Hazard Identification and GHS Classification

This compound is classified as hazardous. The risk profile is a composite of its functional groups: the aniline backbone (toxicity), the nitro group (reactivity, toxicity), the bromo-substituent (halogen-specific hazards), and the trifluoromethyl group (metabolic stability and potential for HF release upon combustion).

GHS Classification	Hazard Statement	Source
Acute Toxicity, Oral (Category 4)	H302: Harmful if swallowed	[4] [5]
Acute Toxicity, Dermal (Category 4)	H312: Harmful in contact with skin	[4] [5]
Acute Toxicity, Inhalation (Category 4)	H332: Harmful if inhaled	[4] [5]
Skin Corrosion/Irritation (Category 2)	H315: Causes skin irritation	[4] [6]
Serious Eye Damage/Irritation (Category 2A)	H319: Causes serious eye irritation	[4] [6]
Specific Target Organ Toxicity — Single Exposure (Category 3), Respiratory System	H335: May cause respiratory irritation	[6] [7]

Signal Word: Warning[\[4\]](#)



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-Bromo-4-nitro-5-(trifluoromethyl)aniline | 1190198-31-2 [chemicalbook.com]
- 2. 2-Bromo-4-nitro-6-(trifluoromethyl)aniline | C7H4BrF3N2O2 | CID 11471654 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Page loading... [wap.guidechem.com]
- 4. 2-Bromo-5-fluoro-4-nitroaniline | C6H4BrFN2O2 | CID 57488513 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. 4-Bromo-2-(trifluoromethyl)aniline | C7H5BrF3N | CID 67960 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. fishersci.com [fishersci.com]
- 7. WERCS Studio - Application Error [assets.thermofisher.com]
- To cite this document: BenchChem. [2-Bromo-4-nitro-5-(trifluoromethyl)aniline material safety data sheet (MSDS)]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1520135#2-bromo-4-nitro-5-trifluoromethyl-aniline-material-safety-data-sheet-msds>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

